

Navigating the Final Step: Proper Disposal of AT7519

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Compound of Interest		
Compound Name:	AT7519	
Cat. No.:	B1666106	Get Quote

For researchers and drug development professionals, the lifecycle of a chemical compound extends beyond the benchtop. Proper disposal of potent molecules like **AT7519**, a multi-cyclin-dependent kinase (CDK) inhibitor, is a critical component of laboratory safety and environmental responsibility. This guide provides essential information and step-by-step procedures for the safe handling and disposal of **AT7519**, ensuring the protection of personnel and compliance with regulations.

Core Principles of AT7519 Disposal

While specific degradation protocols for **AT7519** are not readily available, the foundational principles of chemical waste management for hazardous compounds must be applied. **AT7519** should be treated as a hazardous substance due to its biological potency and potential toxicity. The Safety Data Sheet (SDS) for **AT7519** (hydrochloride) advises that disposal must be made according to official regulations and that the compound should not be allowed to enter sewers or surface and ground water.[1] For guidance on handling structurally related compounds, it is useful to consider protocols for other pyrazole-carboxamide derivatives, which are also managed as hazardous chemical waste.[1]

Quantitative Data and Hazard Profile

While specific quantitative limits for **AT7519** disposal are not defined, the following table summarizes key information regarding its identity, solubility, and general hazard classification based on related compounds.



Parameter	Data	Source
Chemical Name	4-[(2,6-dichlorobenzoyl)amino]- N-4-piperidinyl-1H-pyrazole-3- carboxamide, monohydrochloride	[1]
Molecular Formula	C16H17Cl2N5O2 • HCl	Cayman Chemical
Solubility	DMSO: ~25 mg/mL, Ethanol: ~5 mg/mL, Dimethyl Formamide: ~20 mg/mL	Cayman Chemical
Known Hazards	Biologically potent CDK inhibitor. Should be considered hazardous until further information is available.[2]	Cayman Chemical
General Hazards for Related Pyrazole Derivatives	Acute Toxicity (Oral), Skin Irritation, Serious Eye Irritation, Respiratory Irritation.[1]	[1]
Disposal Recommendation	Disposal must be made according to official regulations. Do not allow to enter sewers/surface or ground water.[1] Smaller quantities may be disposable with household waste, but this should be verified with local regulations.[1]	[1]

Experimental Protocol: Step-by-Step Disposal Procedure

The following protocol outlines the essential steps for the proper disposal of **AT7519** from a laboratory setting. This procedure is based on general best practices for hazardous chemical waste.



1. Waste Segregation and Collection:

- Collect all AT7519 waste, including pure compound, solutions, and contaminated materials (e.g., pipette tips, gloves, weighing boats), in a designated, leak-proof, and clearly labeled hazardous waste container.
- Do not mix AT7519 waste with other types of chemical waste unless explicitly permitted by your institution's Environmental Health and Safety (EHS) office.

2. Container Labeling:

- Label the waste container clearly as "Hazardous Waste."
- The label must include the full chemical name: "AT7519 (4-[(2,6-dichlorobenzoyl)amino]-N-4-piperidinyl-1H-pyrazole-3-carboxamide)" and specify any solvents present in the waste.
- Indicate the approximate concentration or quantity of **AT7519** in the container.

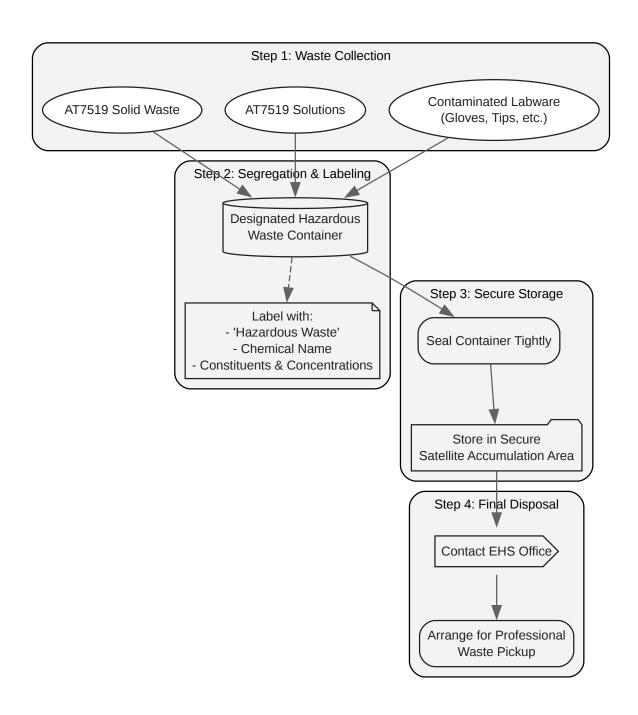
3. Secure Storage:

- Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure the storage area is away from incompatible materials.
- Keep the container tightly closed when not in use.
- 4. Arrangement for Disposal:
- Contact your institution's EHS office or a licensed chemical waste disposal contractor to arrange for pickup and disposal.
- Provide the EHS office with all necessary information about the waste stream.
- Do not attempt to dispose of **AT7519** down the drain or in the regular trash unless explicitly cleared for "small quantities" by your institution's EHS and local regulations.[1]

Visualizing Workflows and Mechanisms



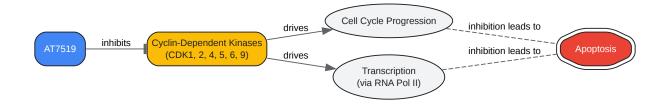
To further clarify the procedural steps and the compound's biological context, the following diagrams are provided.



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Caption: A workflow for the proper disposal of AT7519.





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Caption: The biological mechanism of action of AT7519.

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References

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